

A Technical Guide to the Chemical Structure and Stereochemistry of D-Glucuronic Acid

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Compound of Interest

Compound Name: *D-glucuronic acid*

Cat. No.: B3434756

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Introduction

D-glucuronic acid, a sugar acid derived from glucose, is a pivotal molecule in numerous biological processes. Its unique chemical structure and stereochemistry dictate its functional roles, particularly in the detoxification of xenobiotics and endogenous compounds through a process known as glucuronidation. This technical guide provides an in-depth exploration of the chemical structure, stereochemistry, physicochemical properties, and biological significance of **D-glucuronic acid**, with a focus on its relevance to drug development.

Chemical Structure and Stereochemistry

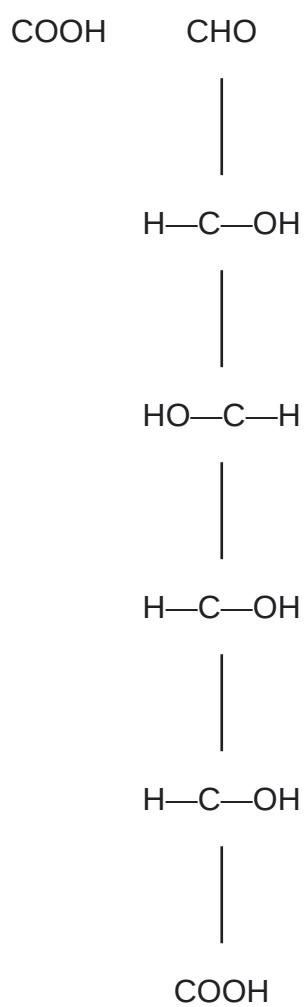
D-glucuronic acid is structurally analogous to D-glucose, with the key difference being the oxidation of the carbon-6 primary alcohol group to a carboxylic acid. This structural modification imparts distinct chemical properties and biological functions.

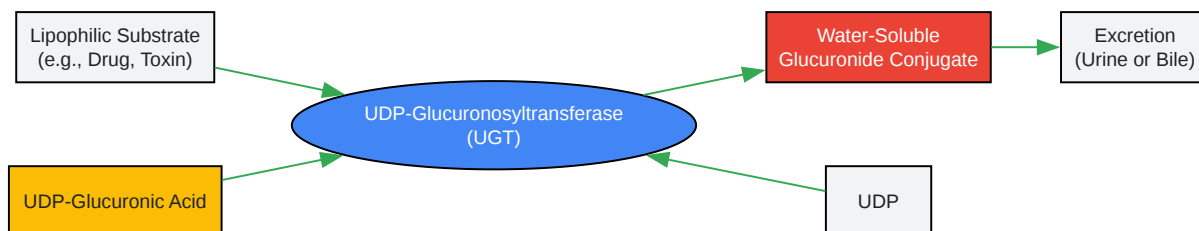
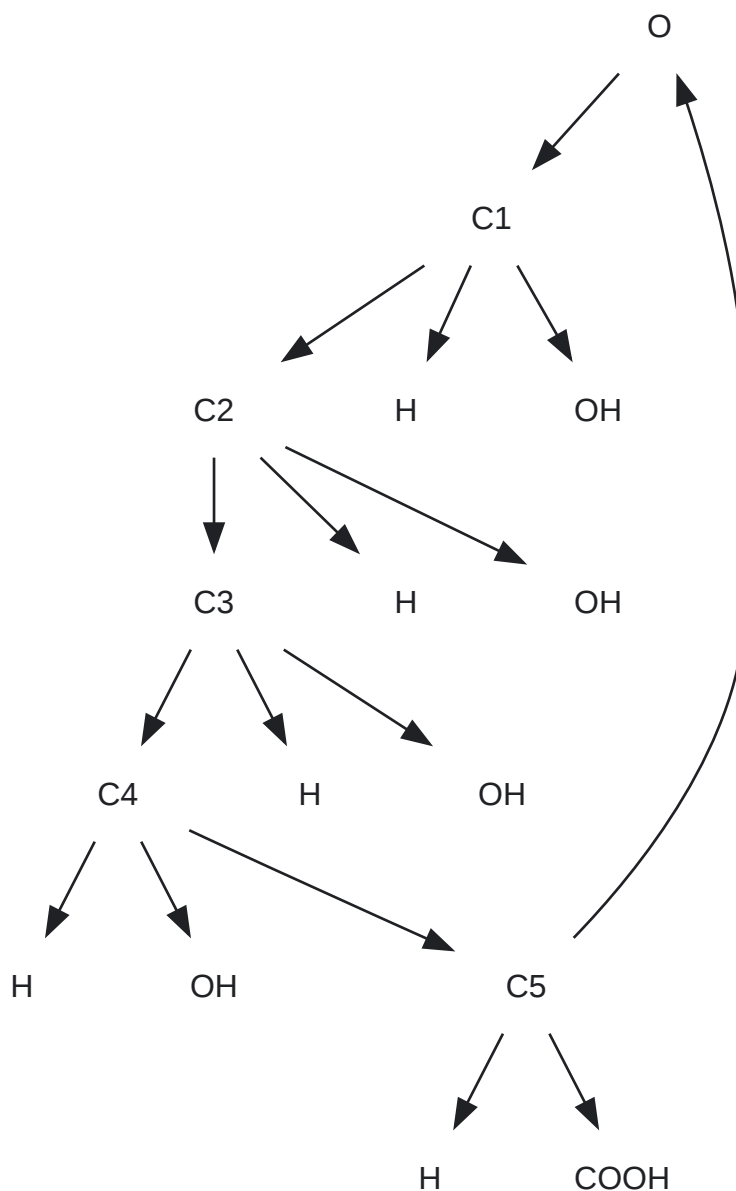
The stereochemistry of **D-glucuronic acid** is identical to that of D-glucose at chiral centers C2, C3, C4, and C5. In aqueous solution, **D-glucuronic acid** exists in equilibrium between its open-chain (aldehyde) form and its cyclic hemiacetal forms (pyranose and furanose). The pyranose form, a six-membered ring, is the predominant and most stable conformation. The cyclization of the open-chain form results in the formation of a new chiral center at C1, the anomeric carbon, leading to two diastereomers: α -**D-glucuronic acid** and β -**D-glucuronic acid**. The β -anomer is the biologically active form, particularly in glucuronidation reactions.

Visualizing the Structure

To fully appreciate the three-dimensional arrangement of atoms, chemists employ various projection formulas.

Fischer Projection: This two-dimensional representation illustrates the stereochemistry of the chiral centers in the open-chain form. For **D-glucuronic acid**, the hydroxyl groups on C2, C4, and C5 are on the right, while the hydroxyl group on C3 is on the left.





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